

# Commercial Sources and Research Applications of High-Purity Alpha-Ketoglutarate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Oxaloglutarate

Cat. No.: B1219020

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This document provides a comprehensive overview of commercial sources for high-purity alpha-ketoglutarate ( $\alpha$ -KG) and detailed application notes and protocols for its use in research settings.  $\alpha$ -KG is a pivotal intermediate in the Krebs cycle and plays a crucial role in various cellular processes, including energy metabolism, amino acid synthesis, nitrogen transport, and epigenetic regulation. Its significance in these pathways has made it a molecule of great interest in studies related to metabolic diseases, aging, and cancer.

## Commercial Availability of High-Purity Alpha-Ketoglutarate

A variety of chemical suppliers offer high-purity alpha-ketoglutarate suitable for research purposes. The compound is available in different forms, including the free acid and as a salt (e.g., calcium or sodium salt), with purities often exceeding 99%. Researchers should select a grade appropriate for their specific application, such as "biotechnology grade" or "cell culture tested."

Supplier	Product Name	Purity	Form	CAS Number	Key Features
Sigma-Aldrich	$\alpha$ -Ketoglutaric acid	$\geq 99\%$	Powder	328-50-7	BioReagent, suitable for cell culture and insect cell culture. <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Depot	Alpha-Ketoglutarate (Highly Pure)	High Purity	Powder	328-50-7	Biotechnology grade, suitable for a wide array of chemical and biochemical applications. <a href="#">[3]</a>
Natural Field	$\alpha$ -Ketoglutaric Acid	99%	Powder	328-50-7	FSSC22000/ HALAL certified. <a href="#">[4]</a>
Spectrum Chemical	alpha-Ketoglutaric Acid	$\geq 99\%$	Crystalline Powder	328-50-7	Ungraded, suitable for general industrial use or research purposes. <a href="#">[5]</a> <a href="#">[6]</a>
Fivescore Labs	Ultra High Purity Ca-AKG	$\geq 99\%$	Powder (Calcium Salt)	Not specified	Third-party lab tested for purity. <a href="#">[7]</a>
ProVita Biotech	Pure Bulk AKG Alpha Ketoglutaric Acid Powder	98%	Fine White Crystalline Powder	Not specified	Bulk supplier. <a href="#">[8]</a>

## Application Notes and Experimental Protocols

Alpha-ketoglutarate's multifaceted role in cellular physiology allows for its use in a wide range of experimental contexts. Below are detailed protocols for key research applications.

### Cell Culture Applications

$\alpha$ -KG is frequently used as a supplement in cell culture media to investigate its effects on cell proliferation, differentiation, and metabolism. A cell-permeable derivative, dimethyl- $\alpha$ -ketoglutarate (DM- $\alpha$ KG), is often used to increase intracellular  $\alpha$ -KG levels.

**Objective:** To assess the effect of  $\alpha$ -KG on the proliferation and metabolic activity of C2C12 myoblasts.

**Materials:**

- High-purity alpha-ketoglutarate (Sigma-Aldrich, Cat. No. K1128)
- C2C12 myoblast cell line (ATCC)
- Dulbecco's Modified Eagle's Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Trypsin-EDTA solution
- Phosphate-Buffered Saline (PBS)
- Cell counting device (e.g., hemocytometer or automated cell counter)
- 96-well plates for proliferation assays
- MTT or BrdU assay kit for proliferation analysis

**Protocol:**

- **Cell Seeding:** Culture C2C12 cells in DMEM supplemented with 10% FBS and 1% Penicillin-Streptomycin at 37°C in a 5% CO<sub>2</sub> incubator. Seed cells in 96-well plates at a density of 5 x 10<sup>3</sup> cells per well.
- **α-KG Treatment:** Prepare stock solutions of α-KG in sterile PBS and filter-sterilize. The day after seeding, replace the culture medium with fresh medium containing various concentrations of α-KG (e.g., 0.1 mM, 1 mM, 10 mM, 20 mM, 30 mM).<sup>[9]</sup> A control group should receive medium with vehicle (PBS) only.
- **Proliferation Assay (MTT):**
  - After the desired incubation period (e.g., 24, 48, 72 hours), add MTT solution to each well and incubate for 3-4 hours at 37°C.
  - Add solubilization solution (e.g., DMSO) to dissolve the formazan crystals.
  - Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell proliferation relative to the control group. A dose-response curve can be generated to determine the optimal concentration for cell growth.

**Expected Results:** Lower concentrations of α-KG (e.g., 0.1 mM and 1.0 mM) have been shown to stimulate C2C12 cell growth, while higher concentrations may be inhibitory.<sup>[9]</sup>

#### Experimental Workflow for Cell-Based Assays



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Caption: Workflow for assessing the effect of  $\alpha$ -KG on cell proliferation.

## Enzyme Assay: $\alpha$ -Ketoglutarate Quantification

Quantifying intracellular or extracellular levels of  $\alpha$ -KG is crucial for understanding its metabolic role. Commercially available assay kits provide a sensitive and straightforward method for this purpose.

Objective: To measure the concentration of  $\alpha$ -KG in cell lysates using a colorimetric/fluorometric assay kit.

Materials:

- Alpha Ketoglutarate (alpha KG) Assay Kit (e.g., Abcam, ab83431 or Sigma-Aldrich, MAK054) [\[6\]](#)[\[10\]](#)
- Cell lysates or tissue homogenates
- Microplate reader capable of measuring absorbance at 570 nm or fluorescence at Ex/Em = 535/587 nm.

Protocol (based on a typical kit):[\[6\]](#)

- Sample Preparation:
  - Harvest cells (e.g.,  $2 \times 10^6$  cells) and wash with cold PBS.
  - Homogenize cells in the provided assay buffer on ice.
  - Centrifuge to remove insoluble material.
  - Perform a deproteinization step if required by the kit protocol.
- Standard Curve Preparation: Prepare a series of  $\alpha$ -KG standards by diluting the provided stock solution in the assay buffer.
- Reaction Setup:
  - Add samples and standards to a 96-well plate.
  - Prepare a reaction mix containing the converting enzyme and probe according to the kit's instructions.
  - Add the reaction mix to all wells.
- Incubation and Measurement:

- Incubate the plate for 30-60 minutes at 37°C, protected from light.
- Measure the output (absorbance or fluorescence) using a microplate reader.
- Data Analysis: Subtract the blank reading from all measurements. Plot the standard curve and determine the  $\alpha$ -KG concentration in the samples.

Quantitative Data from a Representative  $\alpha$ -KG Assay Kit:[10]

Parameter	Value
Detection Method	Colorimetric (570 nm) or Fluorometric (Ex/Em 535/587 nm)
Sample Types	Tissue, Suspension cells, Adherent cells
Assay Type	Quantitative
Sensitivity	$\leq 0.01$ nmol/well
Range	0.01 - 10 nmol/well
Assay Time	30 minutes

## Animal Studies

Animal models are invaluable for studying the systemic effects of  $\alpha$ -KG on aging, metabolic diseases, and overall health.

Objective: To investigate the effect of dietary  $\alpha$ -KG supplementation on healthspan and longevity in aging mice.

Materials:

- High-purity Calcium  $\alpha$ -Ketoglutarate (Ca-AKG)
- Middle-aged mice (e.g., 18 months old)[11]
- Standard rodent chow

- Metabolic cages for monitoring food and water intake
- Equipment for frailty assessment

Protocol:

- Animal Housing and Diet: House mice in a controlled environment. Divide the animals into a control group receiving standard chow and a treatment group receiving chow supplemented with Ca-AKG (e.g., 2% w/w).[12]
- Longitudinal Monitoring:
  - Monitor survival daily.
  - Measure body weight and food intake regularly.
  - Perform periodic health assessments, including a frailty index.[11]
- Biochemical Analysis: At the end of the study or at specific time points, collect blood samples to measure inflammatory markers (e.g., cytokines) and other relevant biomarkers.
- Data Analysis: Use Kaplan-Meier survival analysis to compare the lifespan of the control and treatment groups. Analyze changes in frailty and biomarkers using appropriate statistical tests.

Quantitative Data from a Study on  $\alpha$ -KG in Aging Mice:[11]

Parameter	Treatment Group (Ca-AKG)	Control Group
Median Lifespan Increase (Females)	16.6%	-
Maximal Lifespan Increase (Females)	19.7%	-
Reduction in Frailty (Females)	46%	-
Reduction in Frailty (Males)	41%	-

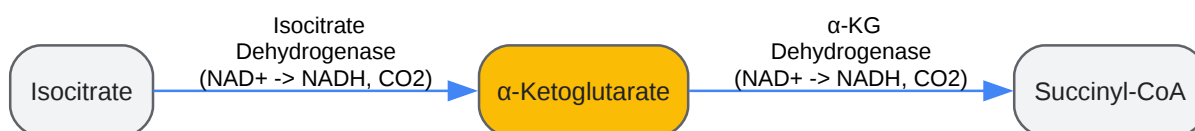


## Signaling Pathways Involving Alpha-Ketoglutarate

$\alpha$ -KG is a central node in several critical signaling pathways. Understanding these pathways is key to elucidating its mechanism of action.

### The Krebs Cycle (Tricarboxylic Acid Cycle)

$\alpha$ -KG is a key intermediate in the Krebs cycle, a series of chemical reactions to release stored energy through the oxidation of acetyl-CoA derived from carbohydrates, fats, and proteins.

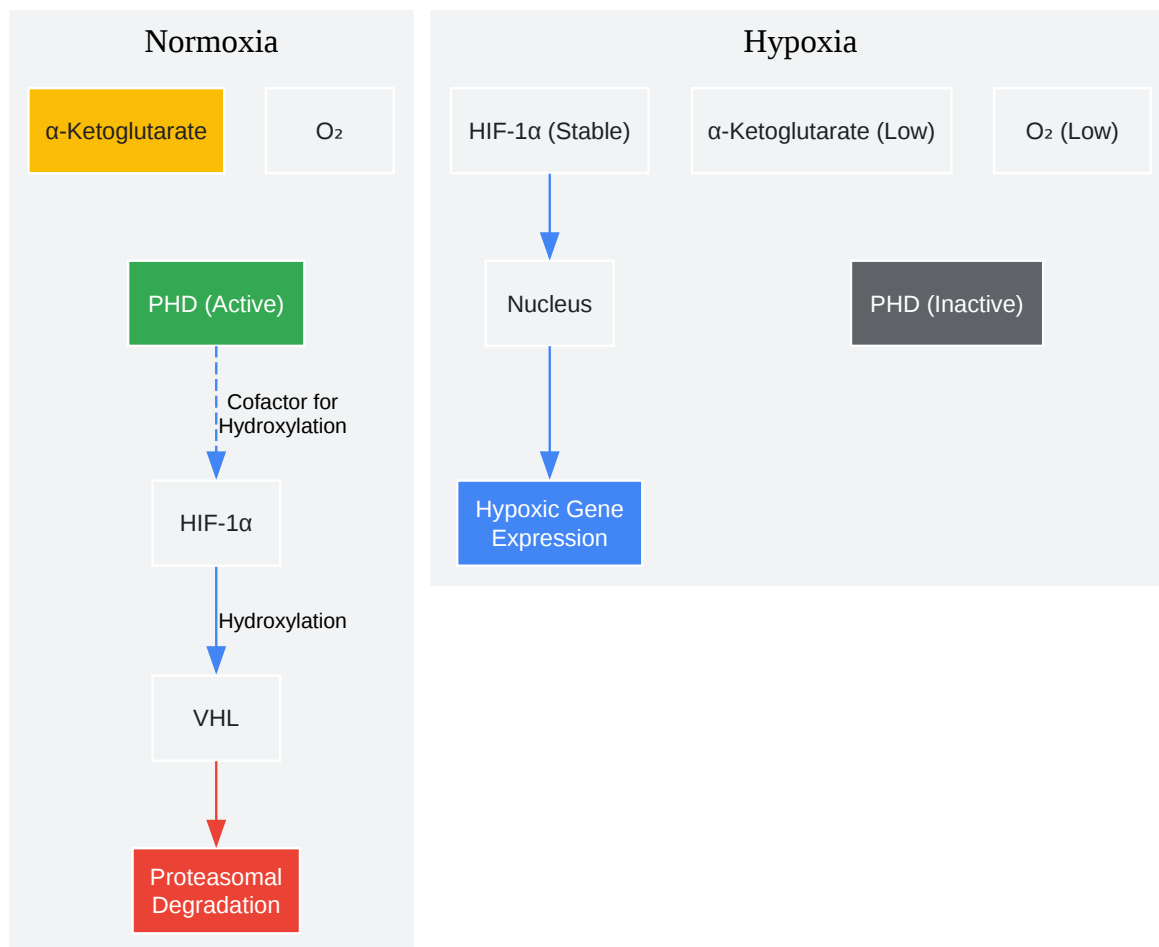


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Caption:  $\alpha$ -KG as a central intermediate in the Krebs Cycle.[1][13][14]

### Regulation of HIF-1 $\alpha$

$\alpha$ -KG is a crucial cofactor for prolyl hydroxylases (PHDs), enzymes that regulate the stability of Hypoxia-Inducible Factor 1-alpha (HIF-1 $\alpha$ ). Under normoxic conditions, PHDs hydroxylate HIF-1 $\alpha$ , leading to its degradation. Under hypoxic conditions or when  $\alpha$ -KG levels are low, PHD activity is reduced, stabilizing HIF-1 $\alpha$  and allowing it to activate genes involved in the hypoxic response.

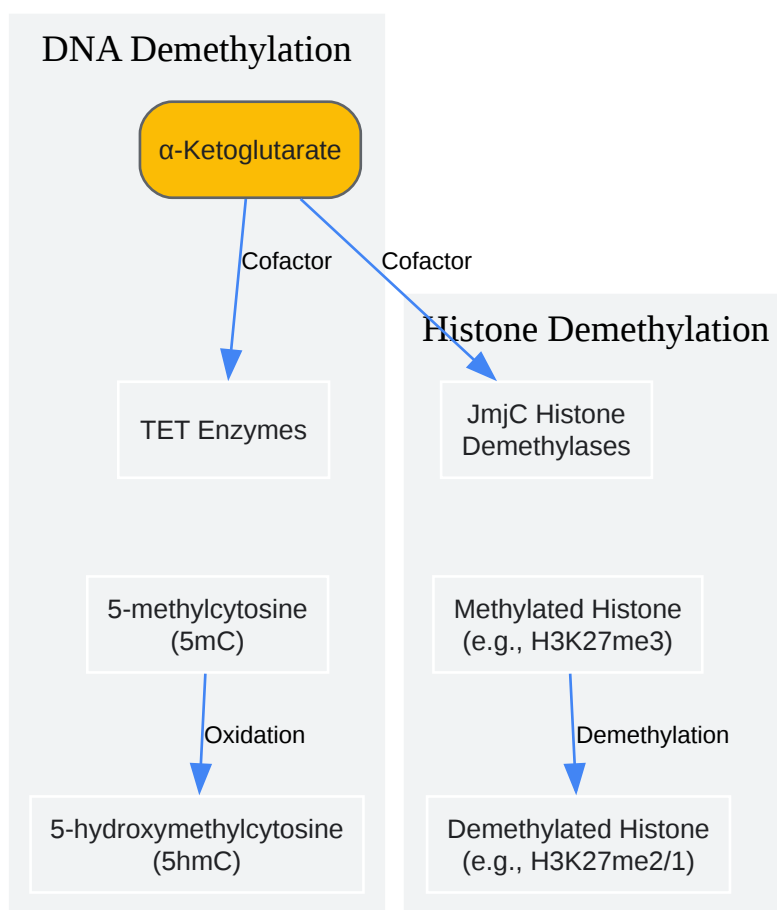


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Caption: Regulation of HIF-1α stability by α-KG and oxygen.[2][15][16]

## Epigenetic Modifications

α-KG is an essential cofactor for α-KG-dependent dioxygenases, including the TET (Ten-Eleven Translocation) family of DNA demethylases and Jumonji C (JmjC) domain-containing histone demethylases. By influencing the activity of these enzymes, α-KG plays a critical role in shaping the epigenetic landscape of the cell.



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Caption: Role of  $\alpha$ -KG as a cofactor in epigenetic modifications.[3][4][10][17]

These protocols and pathways provide a foundational framework for researchers investigating the diverse biological roles of alpha-ketoglutarate. The selection of high-purity commercial sources is paramount to ensure the reliability and reproducibility of experimental findings.

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- To cite this document: BenchChem. [Commercial Sources and Research Applications of High-Purity Alpha-Ketoglutarate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1219020#commercial-sources-for-high-purity-alpha-ketoglutarate-for-research]

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